An In-depth Technical Guide to 5-Aminovaleric Acid Hydrochloride

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Compound of Interest

Compound Name:	*5-Aminovaleric acid hydrochloride*
CAS No.:	*627-95-2*
Cat. No.:	*B1217855*

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Abstract

5-Aminovaleric acid hydrochloride, also known as 5-aminopentanoic acid hydrochloride, is a five-carbon amino acid derivative of significant interest in biochemical research and pharmaceutical development. As a structural homologue of the critical inhibitory neurotransmitter γ-aminobutyric acid (GABA), it serves as a valuable tool for neuroscience research, acting as a weak GABA agonist and influencing various neurotransmitter systems. Its utility extends to being a versatile building block in the synthesis of more complex molecules, including peptides and therapeutic agents.[1][2] This guide provides a comprehensive overview of its chemical structure, physicochemical properties, synthesis methodologies, key applications, and essential safety protocols, designed for researchers, chemists, and drug development professionals.

Chemical Identity and Structure

5-Aminovaleric acid hydrochloride is the salt form of 5-aminovaleric acid, where the amino group is protonated by hydrochloric acid. This conversion to a hydrochloride salt significantly

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enhances its stability and solubility in aqueous media, which is a critical factor for its use in many biological and chemical applications.[3]

The core structure consists of a five-carbon pentanoic acid backbone with an amino group at the terminal (C5) position.[3] This places it in the category of delta (δ) amino acids.

Key Identifiers:

- Systematic Name: 5-aminopentanoic acid;hydrochloride[3]
- Common Synonyms: δ-Aminovaleric acid hydrochloride, 5-Aminopentanoic acid hydrochloride, 4-Carboxybutylammonium chloride
- CAS Number: 627-95-2[3]
- Molecular Formula: $C_5H_{12}ClNO_2$[3]
- Molecular Weight: 153.61 g/mol [3][2]

Caption: Chemical structure of **5-Aminovaleric acid hydrochloride**.

Physicochemical Properties

The physical and chemical properties of **5-aminovaleric acid hydrochloride** are crucial for its handling, storage, and application in experimental design. The hydrochloride salt form dictates its high melting point and water solubility compared to its free acid counterpart.

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Property	Value	Source(s)
Appearance	White to off-white crystalline solid/powder	[1][4]
Melting Point	95-97 °C	[2]
Water Solubility	Soluble	[1][5]
pKa (Strongest Acidic)	4.65 (Predicted)	[6]
pKa (Strongest Basic)	10.21 (Predicted)	[6]
LogP	-2.8 (Predicted)	[6]
Storage Temperature	-20°C	[7]

Synthesis and Manufacturing

While structurally simple, the efficient and scalable synthesis of **5-aminovaleric acid hydrochloride** suitable for industrial production presents challenges.[8] Several synthetic routes have been developed, ranging from classical organic chemistry methods to modern biosynthetic pathways.

Chemical Synthesis Routes

A common laboratory and industrial approach involves multiple steps starting from readily available precursors. One patented method highlights a process beginning with a propanedioic acid cyclic ester.[8] The general workflow is as follows:

- Alkylation: A propanedioic acid ester is alkylated.
- Transesterification: The resulting product undergoes a transesterification reaction.
- Hydroxylamination and Reduction: Subsequent hydroxylamination is followed by reduction.
- Hydrolysis and Decarboxylation: The final step involves hydrolysis and decarboxylation to yield the target molecule, which is then isolated as the hydrochloride salt.[8]

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This multi-step process is designed to build the carbon backbone and introduce the amino functionality at the correct position, with the final hydrolysis and salt formation steps ensuring a stable, pure product.

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Sources

- 1. CAS 627-95-2: 5-Aminovaleric acid hydrochloride [cymitquimica.com]
- 2. 5-アミノ吉草酸 塩酸塩 99% | Sigma-Aldrich [sigmaaldrich.com]
- 3. benchchem.com [benchchem.com]
- 4. 5-AMINOVALERIC ACID | 660-88-8 [chemicalbook.com]
- 5. fishersci.com [fishersci.com]
- 6. Showing Compound 5-Aminopentanoic acid (FDB023151) - FooDB [foodb.ca]
- 7. raybiotech.com [raybiotech.com]
- 8. CN101462974B - Process for synthesizing 5-aminovaleric acid hydrochloride - Google Patents [patents.google.com]

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